

A Comparative Guide to the Synthesis of 6-Amino-benzooxazole-2-thiol

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Compound of Interest

Compound Name: 6-Amino-benzooxazole-2-thiol

Cat. No.: B1283114

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of two synthetic routes for the preparation of **6-Amino-benzooxazole-2-thiol**, a valuable heterocyclic scaffold in medicinal chemistry and drug discovery. The routes are evaluated based on key performance indicators such as reaction yield, purity, and conditions, with detailed experimental protocols provided for reproducibility.

Introduction

6-Amino-benzooxazole-2-thiol is a key intermediate in the synthesis of various biologically active compounds. The validation of an efficient and reliable synthetic pathway is crucial for its application in research and development. This guide compares a primary two-step route involving a nitro-intermediate with a proposed alternative single-step route.

Performance Comparison

A summary of the key quantitative data for the two synthetic routes is presented below.

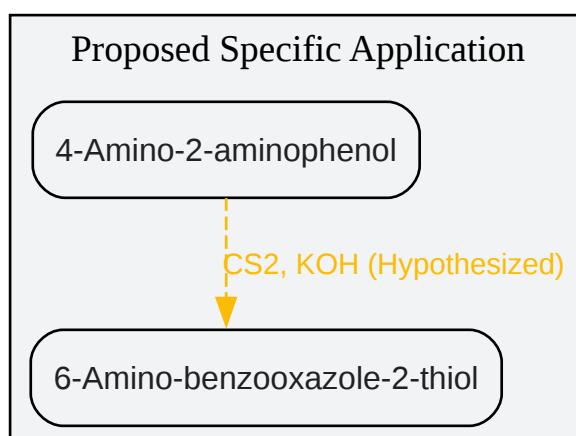
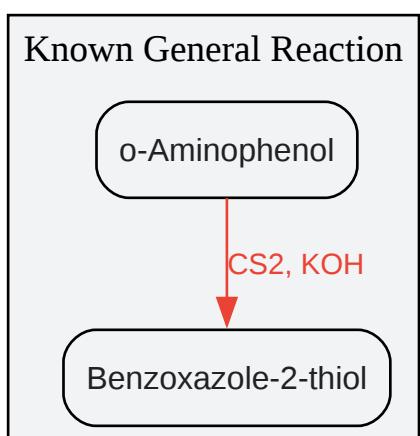
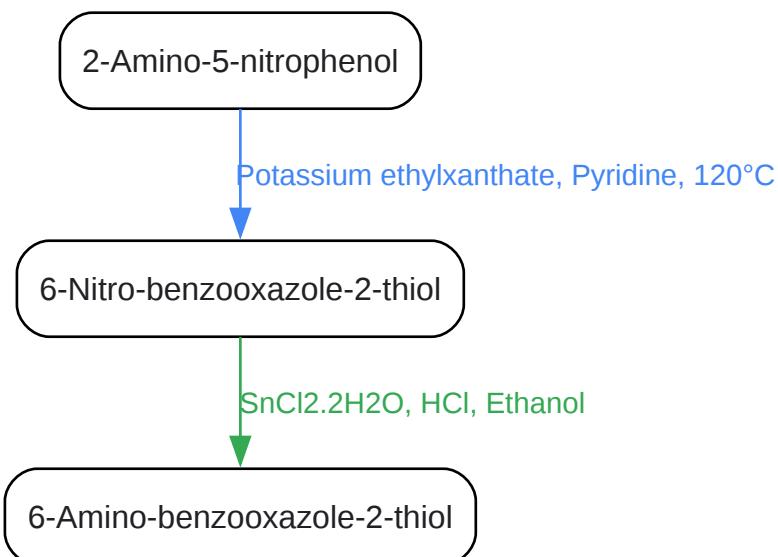
Parameter	Primary Route: Two-Step Synthesis via Nitro Intermediate	Alternative Route: Single-Step Synthesis from Diaminophenol
Starting Material	2-Amino-5-nitrophenol	4-Amino-2-aminophenol
Key Reagents	Potassium ethylxanthate, SnCl ₂ ·2H ₂ O, HCl	Carbon disulfide, Potassium hydroxide
Overall Yield	~60-70% (estimated)	Data not available
Purity	High (crystallization)	Data not available
Reaction Time	Step 1: 22 hours; Step 2: 2-3 hours	Not specified
Number of Steps	2	1

Synthetic Route Analysis

Primary Route: Two-Step Synthesis via Nitro Intermediate

This established route involves the initial formation of 6-nitro-benzoxazole-2-thiol, followed by the reduction of the nitro group to the desired amine.

Workflow:



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